

(S)-1-Phenylhex-5-en-3-ol: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: (S)-1-Phenylhex-5-en-3-ol

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Abstract

(S)-1-Phenylhex-5-en-3-ol is a chiral homoallylic alcohol with potential applications in organic synthesis, fragrance development, and as a building block for bioactive molecules. This document provides a detailed overview of its chemical properties, a representative enantioselective synthesis protocol, and a summary of its known and inferred biological activities. The information is presented to support further research and development involving this compound.

Chemical Properties

(S)-1-Phenylhex-5-en-3-ol is the (S)-enantiomer of the chiral alcohol 1-phenylhex-5-en-3-ol. While specific experimental data for the pure (S)-enantiomer is scarce in publicly available literature, the properties of the racemic mixture provide a foundational understanding.

Table 1: General and Physicochemical Properties of 1-Phenylhex-5-en-3-ol (Racemate)

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₆ O	--INVALID-LINK--
Molecular Weight	176.26 g/mol	--INVALID-LINK--
CAS Number	60340-28-5	--INVALID-LINK--
Appearance	Liquid (Predicted)	N/A
Boiling Point	130 °C at 11 Torr (Predicted)	Mol-Instincts
Density	0.972 g/cm ³ (Predicted)	Mol-Instincts
LogP	2.56 (Predicted)	Mol-Instincts
Storage Temperature	2-8°C	Mol-Instincts

Note: The boiling point and density are predicted values for the racemate and should be considered as estimates. The specific optical rotation for the (S)-enantiomer is not readily available in the literature.

Spectroscopic Data (Representative)

Specific spectroscopic data for **(S)-1-Phenylhex-5-en-3-ol** is not available. The following tables present data for the closely related constitutional isomer, (E)-1-phenylhex-1-en-3-ol, to provide an illustrative spectroscopic profile.

Table 2: Representative ¹H NMR Data for (E)-1-phenylhex-1-en-3-ol in CDCl₃

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
7.38 - 7.36	m	2H	Ar-H
7.32 - 7.29	m	2H	Ar-H
7.24 - 7.23	m	1H	Ar-H
6.57 - 6.53	d, $J = 16.0$ Hz	1H	Ph-CH=
6.24 - 6.18	dd, $J = 16.0, 8.0$ Hz	1H	=CH-CH(OH)
4.25 - 4.20	m	1H	CH(OH)
1.92	s	1H	OH
1.69 - 1.60	m	2H	CH ₂
0.98 - 0.94	t, $J = 8.0$ Hz	3H	CH ₃

Source: Supporting Information, Chemical Science, 2012, DOI: 10.1039/c2sc20338j.[1]

Table 3: Representative ^{13}C NMR Data for (E)-1-phenylhex-1-en-3-ol in CDCl_3

Chemical Shift (δ) ppm	Assignment
136.7	Ar-C (quaternary)
132.2	=CH-CH=
130.3	=CH-CH(OH)
128.5	Ar-CH
127.5	Ar-CH
126.4	Ar-CH
74.3	CH(OH)
30.2	CH ₂
9.7	CH ₃

Source: Supporting Information, Chemical Science, 2012, DOI: 10.1039/c2sc20338j.[1]

Table 4: Representative Mass Spectrometry Data for (E)-1-phenylhex-1-en-3-ol

m/z	Relative Intensity (%)	Assignment
162	29	[M] ⁺
133	100	[M - C ₂ H ₅] ⁺
105	61	[C ₈ H ₉] ⁺
91	37	[C ₇ H ₇] ⁺ (Tropylium ion)
77	30	[C ₆ H ₅] ⁺
55	33	[C ₄ H ₇] ⁺

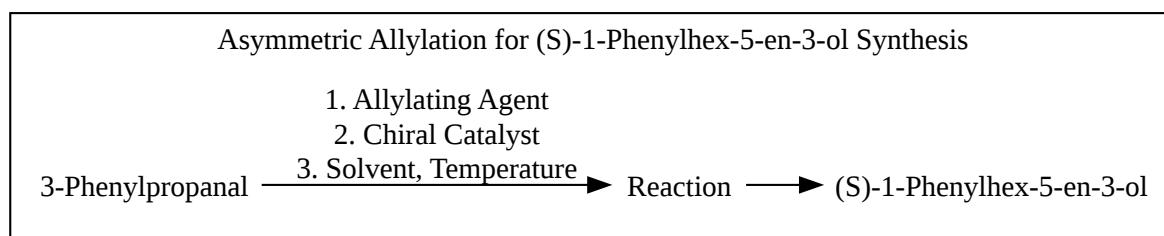
Source: Supporting Information, Chemical Science, 2012, DOI: 10.1039/c2sc20338j.[1]

Experimental Protocols

Enantioselective Synthesis of (S)-1-Phenylhex-5-en-3-ol

The following is a representative experimental protocol for the asymmetric allylation of 3-phenylpropanal, a common method for synthesizing chiral homoallylic alcohols. This protocol is adapted from established methodologies for similar transformations.

Reaction Scheme:



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Caption: Synthesis of **(S)-1-Phenylhex-5-en-3-ol**.

Materials:

- 3-Phenylpropanal
- Allyltributylstannane (or other suitable allylating agent)
- Chiral Indium(III)-PYBOX complex (catalyst)
- Dichloromethane (DCM), anhydrous
- Saturated aqueous sodium bicarbonate (NaHCO_3)
- Anhydrous magnesium sulfate (MgSO_4)
- Silica gel for column chromatography
- Hexanes and Ethyl Acetate (for chromatography)

Procedure:

- Catalyst Preparation: In a flame-dried flask under an inert atmosphere (e.g., argon or nitrogen), the chiral In(III) -PYBOX catalyst is prepared according to literature procedures. Typically, this involves the reaction of a chiral bis(oxazoline) ligand (PYBOX) with an indium(III) salt.
- Reaction Setup: To the flask containing the chiral catalyst in anhydrous DCM, add 3-phenylpropanal (1.0 equivalent). Cool the mixture to the optimized reaction temperature (e.g., -78°C).
- Addition of Allylating Agent: Slowly add allyltributylstannane (1.2 equivalents) to the reaction mixture.
- Reaction Monitoring: Stir the reaction at the specified temperature and monitor its progress by thin-layer chromatography (TLC).

- Quenching: Upon completion, quench the reaction by adding saturated aqueous NaHCO_3 solution.
- Workup: Allow the mixture to warm to room temperature. Separate the organic layer, and extract the aqueous layer with DCM. Combine the organic layers, wash with brine, and dry over anhydrous MgSO_4 .
- Purification: Filter the drying agent and concentrate the filtrate under reduced pressure. Purify the crude product by flash column chromatography on silica gel using a gradient of hexanes and ethyl acetate as the eluent to afford pure **(S)-1-phenylhex-5-en-3-ol**.
- Characterization: Characterize the product by ^1H NMR, ^{13}C NMR, and mass spectrometry, and determine the enantiomeric excess by chiral HPLC analysis.

Chiral HPLC Analysis Workflow



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Caption: Workflow for chiral HPLC analysis.

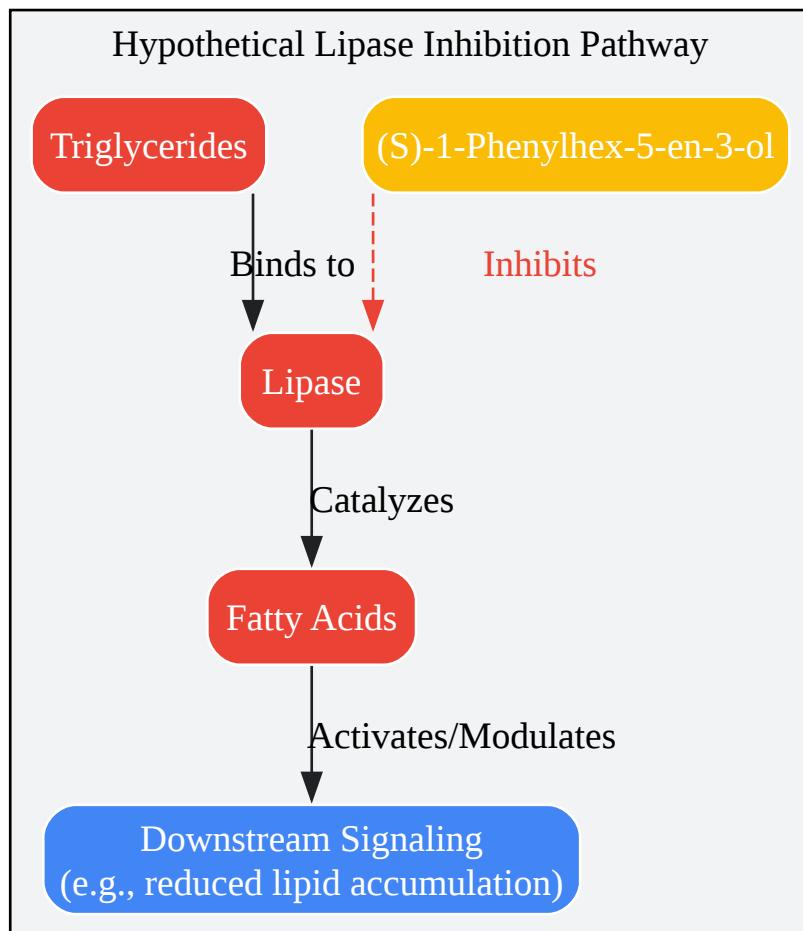
Biological Activity and Signaling Pathways

While specific studies on the biological activity of **(S)-1-Phenylhex-5-en-3-ol** are limited, the broader class of chiral homoallylic alcohols has been investigated for various biological effects.

It has been suggested that 1-phenylhex-5-en-3-ol may interact with enzymes such as lipases. [1] Lipases are crucial in lipid metabolism, and their inhibition is a target for managing obesity and related metabolic disorders. The chiral nature of **(S)-1-phenylhex-5-en-3-ol** suggests that its interaction with the active site of a lipase could be stereospecific.

Inferred Signaling Pathway Interaction:

The following diagram illustrates a hypothetical mechanism by which a lipase inhibitor could impact a signaling pathway related to lipid metabolism.



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Caption: Potential mechanism of lipase inhibition.

Conclusion

(S)-1-Phenylhex-5-en-3-ol is a chiral molecule with significant potential for further investigation. This guide provides a foundational understanding of its properties and a framework for its synthesis and analysis. Further research is warranted to fully elucidate its specific chemical and biological characteristics, which could unlock its utility in various scientific and industrial applications.

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References

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